

# Safety and handling precautions for 5-Hexenyl acetate

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## Compound of Interest

Compound Name: 5-Hexenyl acetate

Cat. No.: B1332132

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## An In-depth Technical Guide to the Safety and Handling of 5-Hexenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5-Hexenyl acetate**, a flammable liquid commonly used in laboratory settings. The following sections detail its hazards, safe handling procedures, personal protective equipment, and emergency protocols. All quantitative data is summarized for clarity, and relevant experimental methodologies are described.

## Hazard Identification and Classification

**5-Hexenyl acetate** is classified as a flammable liquid and vapor.<sup>[1][2][3]</sup> It is crucial to handle this chemical with appropriate safety measures to prevent fire and exposure.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.<sup>[2][3]</sup>

Signal Word: Warning<sup>[1][2]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Hexenyl acetate** is provided in the table below. This data is essential for understanding its behavior and for designing safe

experimental and storage conditions.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	[2]
Molecular Weight	142.20 g/mol	[2][4]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	173-174 °C (lit.)	[4]
Density	0.883 g/mL at 25 °C (lit.)	[4]
Flash Point	60.6 °C (141.1 °F) - closed cup	[4][5]
Vapor Pressure	0.866 mmHg @ 25.00 °C (est)	[6]
Solubility	Soluble in alcohol. Insoluble in water.	[6]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **5-Hexenyl acetate**.

### Handling

- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[1]
- Ensure adequate ventilation in the work area. Use in a chemical fume hood if possible.[1]
- Keep away from open flames, hot surfaces, and all sources of ignition.[1][3]
- Use only non-sparking tools and explosion-proof equipment.[1][3]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[3]

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not ingest or inhale.[\[1\]](#)

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Keep away from heat and sources of ignition.[\[1\]](#)[\[7\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **5-Hexenyl acetate**:

PPE Type	Specification	Source
Eye/Face Protection	Safety glasses with side-shields or goggles.	<a href="#">[8]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).	<a href="#">[8]</a>
Respiratory Protection	Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation is experienced.	<a href="#">[1]</a>
Body Protection	Lab coat or other protective clothing to prevent skin contact.	<a href="#">[1]</a>

## First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Procedure	Source
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Call a physician or poison control center immediately.	[1]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[3]
- Specific Hazards: Flammable liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1] Containers may explode when heated.
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

## Toxicological Information

The toxicological properties of **5-Hexenyl acetate** have not been fully investigated.[1]  
Overexposure may cause headache, dizziness, tiredness, nausea, and vomiting.[1]

## Experimental Protocols

### Flash Point Determination (Based on ASTM D93)

The flash point of a volatile material is the lowest temperature at which its vapors will ignite when given an ignition source. The Pensky-Martens closed-cup method (ASTM D93) is a common procedure for determining the flash point of flammable liquids.

Methodology:

- A sample of the substance is placed in a test cup of a Pensky-Martens apparatus.
- The sample is heated at a slow, constant rate with continuous stirring.
- An ignition source is directed into the cup at regular intervals.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the sample to ignite.<sup>[9]</sup>

### In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

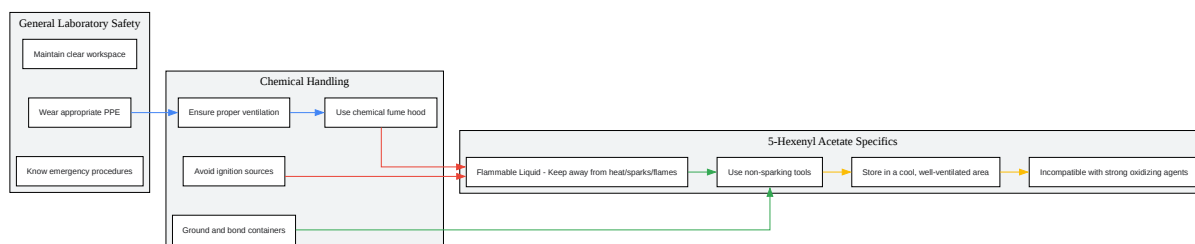
This in vitro test is used to assess the skin irritation potential of a chemical. It utilizes a reconstructed human epidermis model that mimics the properties of the upper layers of human skin.<sup>[2][8]</sup>

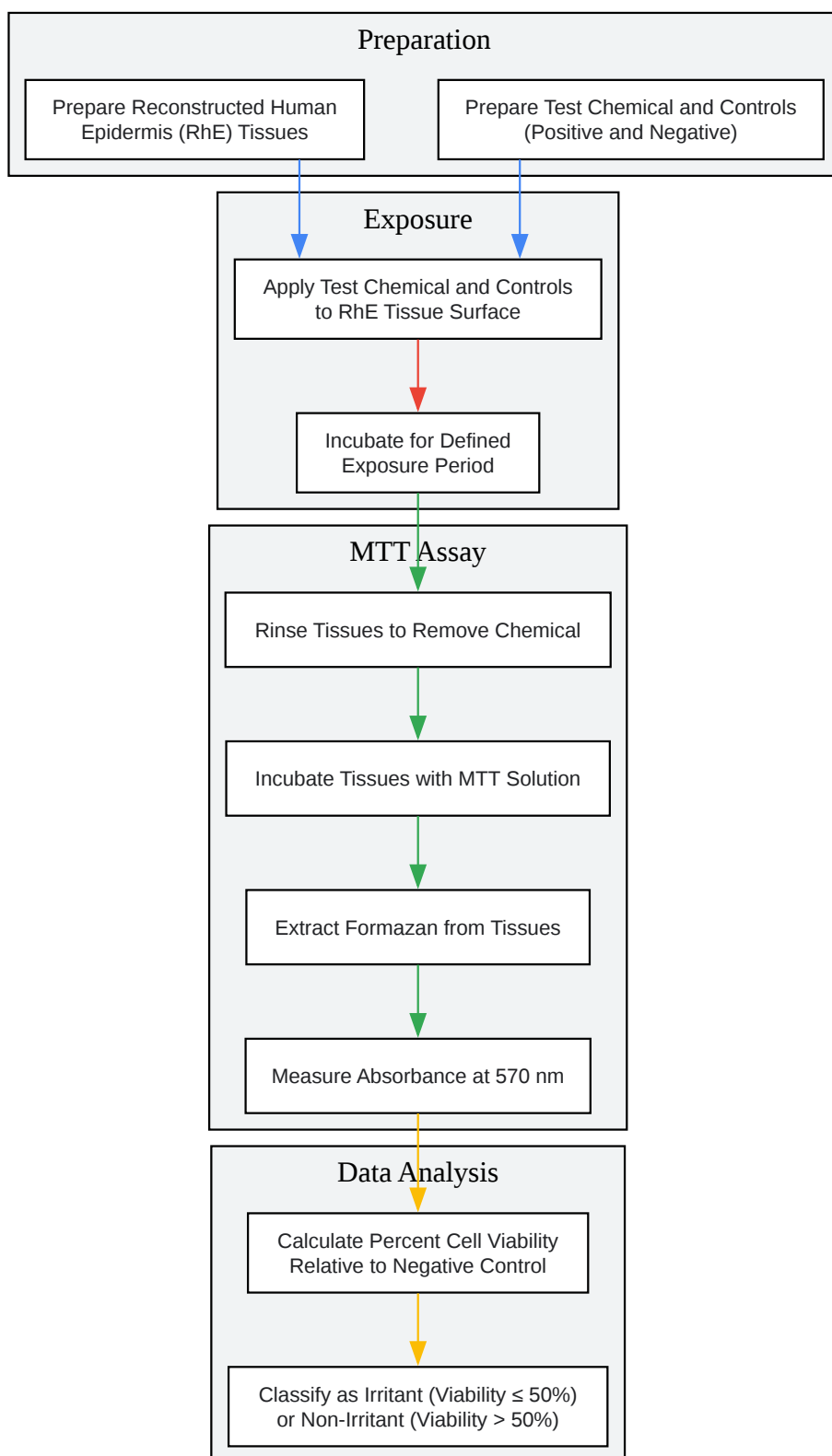
Methodology:

- A three-dimensional reconstructed human epidermis (RhE) model is used.<sup>[2]</sup>
- The test chemical is applied topically to the surface of the RhE tissue.<sup>[2]</sup>
- After a specific exposure period, the chemical is removed, and the tissue is rinsed.
- Cell viability is measured using a quantitative assay, typically the MTT assay. In this assay, viable cells convert the yellow MTT tetrazolium salt into a purple formazan product.<sup>[2]</sup>

- The amount of formazan produced is measured spectrophotometrically, which is proportional to the number of viable cells.
- A substance is classified as a skin irritant if the tissue viability is reduced below a defined threshold (e.g.,  $\leq 50\%$ ) compared to a negative control.<sup>[2]</sup>

## Visualizations





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